

(3-methyl-1H-pyrazol-5-yl)methanol CAS number and properties

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Compound of Interest

Compound Name: (3-methyl-1H-pyrazol-5-yl)methanol

Cat. No.: B175284

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Technical Guide: (3-methyl-1H-pyrazol-5-yl)methanol

CAS Numbers: 17607-71-5, 29004-73-7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(3-methyl-1H-pyrazol-5-yl)methanol**, a heterocyclic alcohol belonging to the pyrazole class of compounds. This document consolidates available data on its chemical and physical properties, outlines a putative synthesis pathway, and discusses the potential for biological activity based on related structures.

Chemical and Physical Properties

(3-methyl-1H-pyrazol-5-yl)methanol is a small molecule with two nitrogen atoms within its five-membered aromatic ring. While extensive experimental data for this specific compound is not readily available in the public domain, its fundamental properties can be summarized. Commercial suppliers indicate it is a solid at room temperature.^[1]

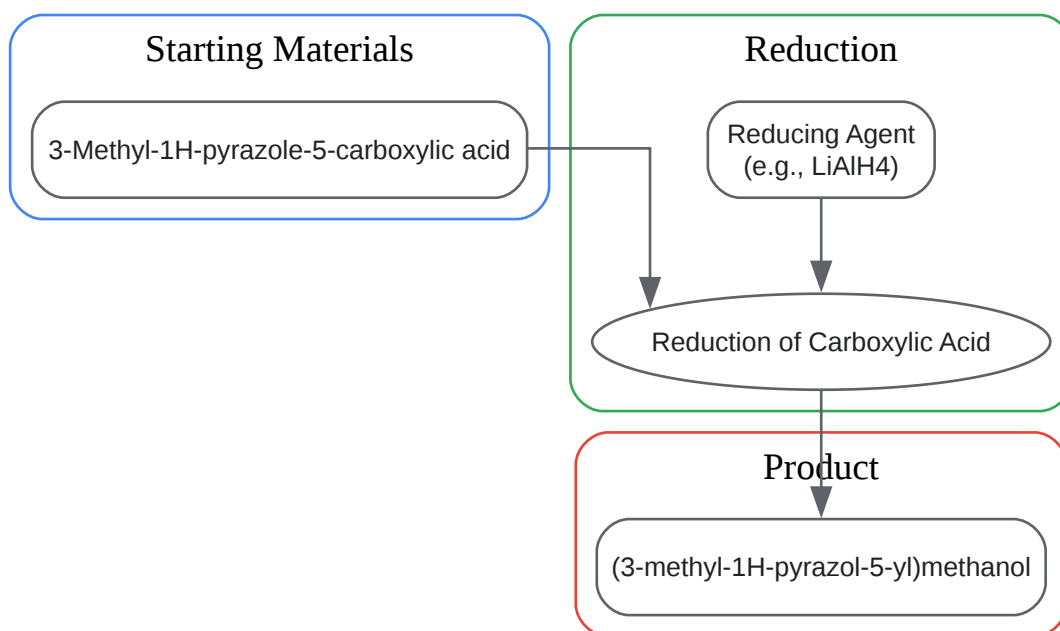
Property	Value	Source
Molecular Formula	C ₅ H ₈ N ₂ O	[2] [3]
Molecular Weight	112.13 g/mol	[2] [3]
CAS Number	17607-71-5	[2] [4]
29004-73-7	[3] [5]	
Physical Form	Solid	[1]
Purity	Typically ≥95%	[1]
Storage Conditions	2-8 °C	[2]

Synthesis

A detailed, experimentally validated protocol for the synthesis of **(3-methyl-1H-pyrazol-5-yl)methanol** is not explicitly described in the reviewed literature. However, based on established pyrazole synthesis methodologies, a plausible synthetic route can be proposed. The most common and direct method for forming the pyrazole ring is the condensation reaction between a 1,3-dicarbonyl compound and hydrazine.[\[6\]](#)[\[7\]](#) To obtain the desired substitution pattern, a suitable β -keto aldehyde or a protected hydroxymethyl ketone could be employed.

A potential synthetic pathway could involve the reduction of a corresponding carboxylic acid or ester, such as 3-methyl-1H-pyrazole-5-carboxylic acid.

Putative Synthesis Workflow



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Caption: Proposed synthesis of **(3-methyl-1H-pyrazol-5-yl)methanol**.

General Experimental Considerations for Pyrazole Synthesis

- **Reaction of Hydrazine with 1,3-Dicarbonyls:** A general procedure involves the reaction of a hydrazine derivative with a 1,3-dicarbonyl compound in a suitable solvent like ethanol or acetic acid. The reaction mixture is often heated to drive the condensation and cyclization.[8]
- **Work-up and Purification:** Typical work-up procedures involve removal of the solvent under reduced pressure, followed by purification of the crude product. Common purification techniques include recrystallization or column chromatography on silica gel.[9]

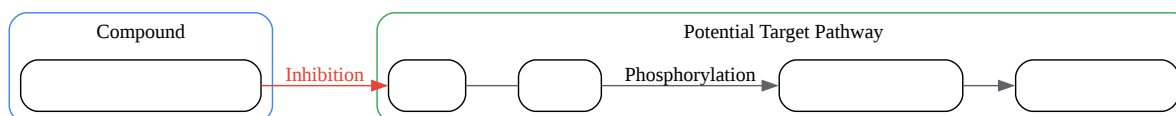
Biological Activity and Potential Applications

While there is no specific pharmacological data available for **(3-methyl-1H-pyrazol-5-yl)methanol** in the scientific literature, the pyrazole scaffold is a well-established pharmacophore present in numerous biologically active compounds.[10][11] Pyrazole derivatives have demonstrated a wide range of pharmacological activities, including anti-inflammatory, analgesic, antimicrobial, and anticancer properties.[6][11][12]

One of the most notable drugs containing a pyrazole core is Celecoxib, a selective COX-2 inhibitor used for the treatment of arthritis and pain.[3] The structural similarity of **(3-methyl-1H-pyrazol-5-yl)methanol** to the core of such drugs suggests that it could serve as a valuable building block in the synthesis of novel therapeutic agents.

Potential Signaling Pathway Involvement

Given the prevalence of pyrazole derivatives as enzyme inhibitors, it is plausible that **(3-methyl-1H-pyrazol-5-yl)methanol** or its derivatives could interact with various enzymatic pathways. For instance, pyrazole-containing compounds have been investigated as inhibitors of kinases, which are crucial regulators of cell signaling.



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Caption: Hypothetical inhibition of a kinase signaling pathway.

Conclusion

(3-methyl-1H-pyrazol-5-yl)methanol is a pyrazole derivative with potential applications in medicinal chemistry and drug discovery. While specific experimental data on its properties and biological activity are currently limited, its structural features suggest it could be a valuable synthon for the development of novel bioactive molecules. Further research is warranted to fully characterize this compound and explore its pharmacological potential.

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